

# An In-depth Technical Guide to the Crystal Structure of $\text{La}_2\text{Ni}_7$

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## Compound of Interest

Compound Name: Lanthanum--nickel (2/7)

Cat. No.: B15484396

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This technical guide provides a comprehensive analysis of the crystal structure of the intermetallic compound  $\text{La}_2\text{Ni}_7$ , intended for researchers, scientists, and professionals in drug development. The document details the crystallographic parameters, experimental methodologies for structure determination, and key structural features.

## Crystallographic Data

The crystal structure of  $\text{La}_2\text{Ni}_7$  has been determined to be hexagonal. The crystallographic data is summarized in the table below, providing key parameters for researchers.

Parameter	Value
Crystal System	Hexagonal
Space Group	$P6_3/mmc$ (No. 194)
Lattice Parameter, a	5.06235(11) Å - 5.06352(11) Å <sup>[1][2][3]</sup>
Lattice Parameter, c	24.6908(8) Å <sup>[1][2][3]</sup>

The atomic positions within the unit cell are distributed over several Wyckoff positions, indicating a complex layered structure. The structure is composed of  $\text{La}_2\text{Ni}_4$  and  $\text{LaNi}_5$  subunits.<sup>[1][4]</sup> There are two crystallographically inequivalent sites for Lanthanum (La) and five for Nickel (Ni).<sup>[1][2][3][4]</sup>

Table of Atomic Wyckoff Positions:

Atom	Wyckoff Position
La	4f
Ni	12k, 6h, 4f, 4e, 2a

## Experimental Protocols

The determination of the  $\text{La}_2\text{Ni}_7$  crystal structure relies on a combination of single-crystal growth and diffraction techniques.

### Single Crystal Synthesis

Single crystals of  $\text{La}_2\text{Ni}_7$  are typically grown from a binary La-Ni melt.<sup>[4]</sup> A common method involves the following steps:

- **Melt Preparation:** High-purity Lanthanum and Nickel are combined in a specific atomic ratio (e.g.,  $\text{La}_{33}\text{Ni}_{67}$ ) within a tantalum crucible.<sup>[3]</sup>
- **Encapsulation:** The crucible is sealed, often with a frit to aid in later separation, and then enclosed in a quartz ampoule.<sup>[3]</sup>
- **Heat Treatment:** The ampoule is subjected to a precise heating and cooling profile in a furnace. A typical procedure involves heating to 1150 °C, holding for a period, and then slowly cooling over several hundred hours to allow for crystal growth.<sup>[3]</sup>
- **Crystal Separation:** The single crystals are separated from the residual melt, often by decanting in a centrifuge.<sup>[3]</sup>

### Structure Determination by Diffraction

The primary techniques for elucidating the crystal structure of  $\text{La}_2\text{Ni}_7$  are X-ray Diffraction (XRD) and neutron diffraction.

- **Single-Crystal X-ray and Neutron Diffraction:** These are the definitive methods for determining the precise atomic arrangement. Single crystals are mounted on a goniometer

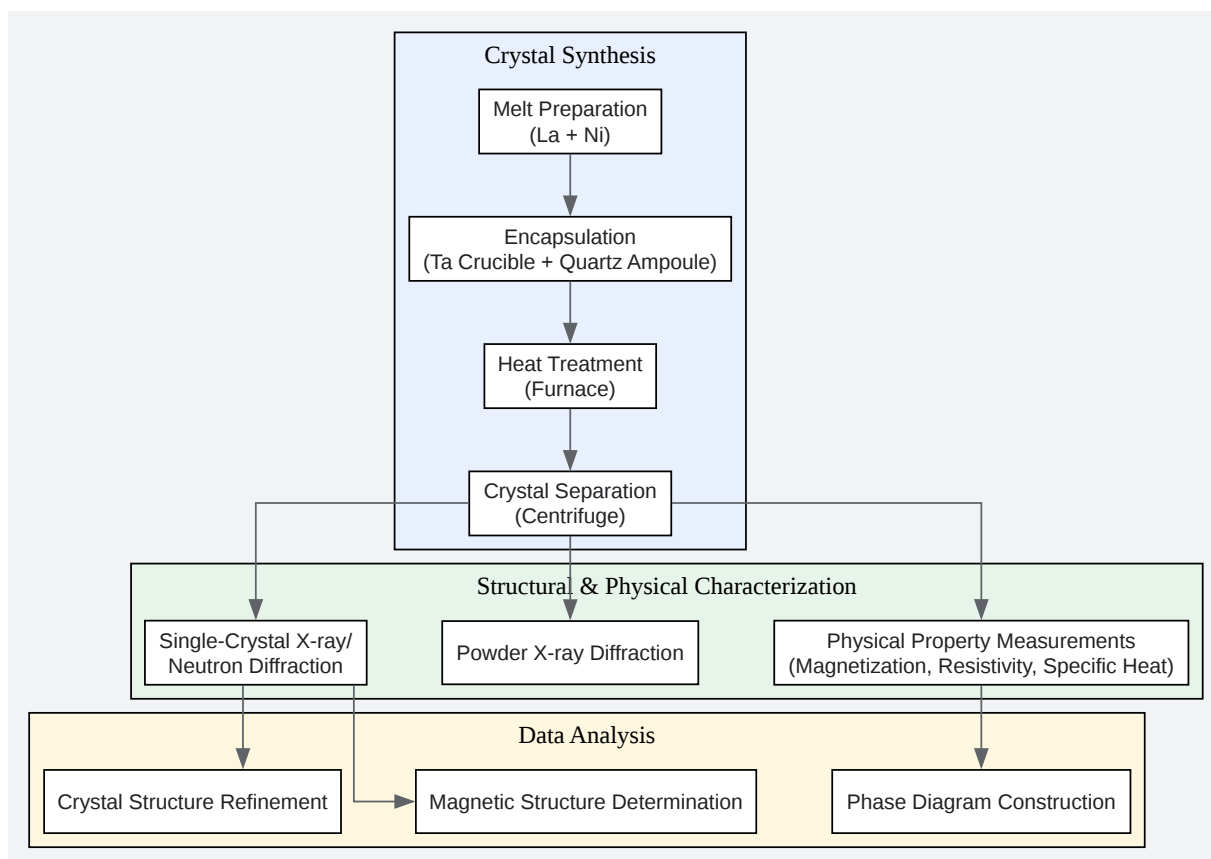
and irradiated with a beam of X-rays or neutrons. The resulting diffraction pattern is collected and analyzed to determine the space group and atomic coordinates. Neutron diffraction is particularly useful for accurately locating the positions of the Nickel atoms and for studying the magnetic structure at low temperatures.[2][3]

- Powder X-ray Diffraction (PXRD) and Rietveld Refinement: PXRD is used to assess the phase purity of polycrystalline samples. The Rietveld refinement method can be applied to the powder diffraction data to refine the lattice parameters and atomic positions, though with less precision than single-crystal methods.[5]

## Structural and Physical Properties

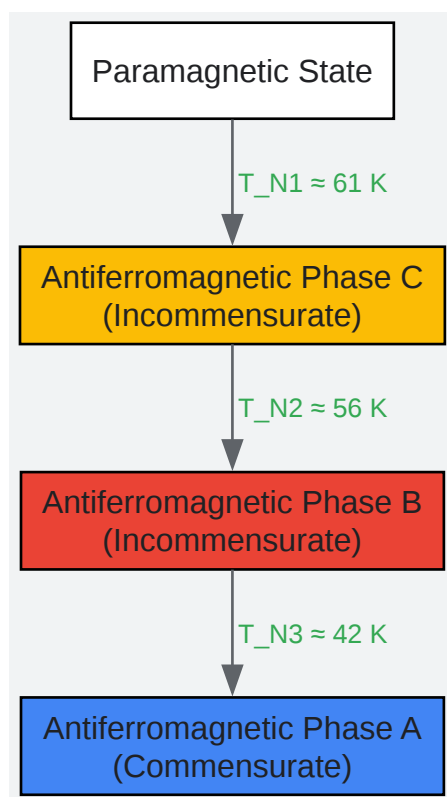
$\text{La}_2\text{Ni}_7$  exhibits a series of antiferromagnetic (AFM) phase transitions at low temperatures.[1][2][4][6][7][8] These transitions have been extensively studied using techniques such as specific heat, electrical resistivity, and magnetization measurements on single crystals.[4][8] Neutron diffraction has been crucial in determining the magnetic structures of these different phases.[2][3][6][7]

The following diagrams illustrate the experimental workflow for the analysis of  $\text{La}_2\text{Ni}_7$  and the logical relationship of its magnetic phase transitions.



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Experimental workflow for  $\text{La}_2\text{Ni}_7$  analysis.



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Magnetic phase transitions of  $\text{La}_2\text{Ni}_7$ .

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